

Application Note: Thermogravimetric Analysis of Aluminum Oxalate Decomposition

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Compound of Interest

Compound Name: Aluminum oxalate

Cat. No.: B1584796

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Introduction

Thermogravimetric analysis (TGA) is a powerful analytical technique used to characterize the thermal stability and decomposition of materials. This application note provides a detailed protocol and analysis of the thermal decomposition of **aluminum oxalate**, a process that is crucial for the synthesis of high-purity alumina (Al_2O_3), a material with wide-ranging applications in catalysis, ceramics, and pharmaceuticals. The decomposition of hydrated **aluminum oxalate** typically proceeds in distinct stages: dehydration followed by the decomposition of the anhydrous oxalate to aluminum oxide. Understanding the temperature ranges and mass losses associated with these steps is essential for controlling the properties of the final alumina product.

Data Presentation

The thermal decomposition of hydrated **aluminum oxalate**, represented hypothetically as $\text{Al}_2(\text{C}_2\text{O}_4)_3 \cdot 3\text{H}_2\text{O}$, was analyzed using thermogravimetric analysis. The quantitative data, including temperature ranges and corresponding mass losses for each decomposition step, are summarized in the tables below.

Table 1: Summary of TGA Data for **Aluminum Oxalate** Decomposition

Decomposition Step	Temperature Range (°C)	Mass Loss (%)	Gaseous Products	Solid Residue
Dehydration	100 - 250	~14.3	H ₂ O	Anhydrous Aluminum Oxalate (Al ₂ (C ₂ O ₄) ₃)
Oxalate Decomposition	300 - 500	~55.7	CO, CO ₂	Amorphous Alumina (Al ₂ O ₃)
Total	100 - 500	~70.0		

Table 2: Theoretical vs. Experimental Mass Loss

Decomposition Step	Theoretical Mass Loss (%)	Experimental Mass Loss (%)
Dehydration	14.33	~14.3
Oxalate Decomposition	55.72	~55.7

Experimental Protocols

This section details the methodology for the thermogravimetric analysis of **aluminum oxalate**.

1. Sample Preparation: Synthesis of **Aluminum Oxalate** Hydrate

- Materials: Aluminum chloride (AlCl₃), Oxalic acid (H₂C₂O₄·2H₂O), Ammonium hydroxide (NH₄OH), Deionized water.
- Procedure:
 - Prepare a 0.5 M solution of aluminum chloride in deionized water.
 - Prepare a 0.5 M solution of oxalic acid in deionized water.
 - Slowly add the oxalic acid solution to the aluminum chloride solution with constant stirring.

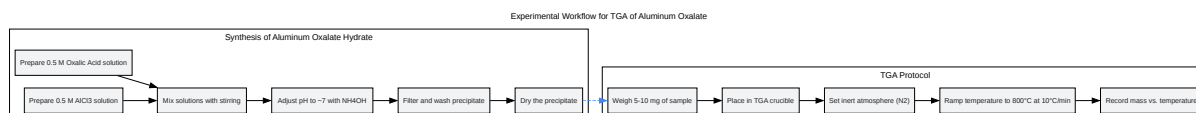
- Adjust the pH of the mixture to ~7 by the dropwise addition of ammonium hydroxide to precipitate **aluminum oxalate** hydrate.
- Filter the white precipitate and wash it several times with deionized water to remove any unreacted reagents.
- Dry the precipitate in a desiccator at room temperature.

2. Thermogravimetric Analysis (TGA) Protocol

- Instrumentation: A calibrated thermogravimetric analyzer.
- Procedure:
 - Sample Preparation: Accurately weigh 5-10 mg of the dried **aluminum oxalate** hydrate powder into an alumina or platinum TGA crucible.
 - Instrument Setup: Place the crucible in the TGA furnace.
 - Atmosphere: Use an inert atmosphere, such as nitrogen or argon, with a flow rate of 20-50 mL/min to prevent oxidative side reactions.
 - Temperature Program:
 - Equilibrate at 30°C.
 - Ramp the temperature from 30°C to 800°C at a heating rate of 10°C/min.
 - Data Acquisition: Record the sample mass as a function of temperature. The derivative of the mass change with respect to temperature (DTG curve) should also be recorded to identify the temperatures of maximum decomposition rates.

Mandatory Visualization

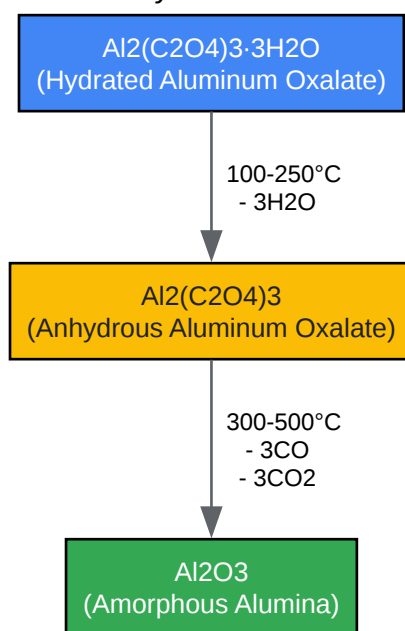
The following diagrams illustrate the logical workflow of the experimental protocol and the decomposition pathway of **aluminum oxalate**.



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Caption: Experimental workflow for the synthesis and TGA of **aluminum oxalate**.

Decomposition Pathway of Aluminum Oxalate Hydrate



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Caption: Decomposition pathway of hydrated **aluminum oxalate**.

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